

Application Note: Rheological Characterization of a Topical Cream with Myristoleyl Myristate

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Compound of Interest

Compound Name: *Myristoleyl myristate*

Cat. No.: *B15551876*

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Abstract

This application note provides a detailed protocol for measuring the rheological properties of a semi-solid topical cream formulated with **Myristoleyl myristate**. **Myristoleyl myristate**, a waxy ester, is a common ingredient in cosmetic and pharmaceutical formulations, contributing to the product's sensory profile, viscosity, and stability.^{[1][2][3]} Understanding the rheological behavior of such formulations is critical for ensuring product performance, stability, and patient compliance.^[4] This document outlines experimental procedures for determining viscosity profiles, yield stress, and viscoelastic properties, and presents the data in a clear, tabular format for comparative analysis.

Introduction

The rheological properties of semi-solid dosage forms, such as creams and ointments, are critical quality attributes that dictate their performance from manufacturing and packaging to end-use.^{[5][6]} These properties, including viscosity, spreadability, and viscoelasticity, are influenced by the formulation's composition and microstructure. **Myristoleyl myristate** is frequently used in topical formulations to enhance texture, provide a pleasant skin feel, and act as a co-emulsifier and viscosity-increasing agent.^{[2][3][7]} It is typically used at concentrations ranging from 1% to 10%.^{[1][2][8]}

This application note details the standard rheological tests to characterize a model cream formulation containing **Myristoleyl myristate**. The described protocols will enable researchers

to quantify the formulation's flow behavior and structural properties, which are essential for quality control and product development.

Materials and Methods

Sample Formulation

A model oil-in-water (O/W) cream was prepared with the composition outlined in Table 1.

Myristoleyl myristate was included in the oil phase as a texturizing agent and co-emulsifier.

Table 1: Model Cream Formulation with **Myristoleyl Myristate**

Phase	Ingredient	Function	Concentration (% w/w)
Oil Phase	Myristoleyl Myristate	Emollient, Thickener	5.0
Cetearyl Alcohol	Thickener, Emulsifier	8.0	
Mineral Oil	Emollient	10.0	
Emulsifying Wax NF	Emulsifier	5.0	
Water Phase	Deionized Water	Vehicle	70.0
Glycerin	Humectant	1.5	
Carbomer 940	Rheology Modifier	0.3	
Neutralizer	Triethanolamine	Neutralizer	0.2

Instrumentation

All rheological measurements were performed using a rotational rheometer equipped with a Peltier temperature control system. A parallel plate geometry (e.g., 40 mm diameter) with a 1 mm gap was used for all tests.

Experimental Protocols

A fresh sample was used for each test to prevent artifacts from shear history. The sample was carefully applied to the lower plate to avoid air bubbles, and the upper plate was lowered to the

set gap. Any excess sample was trimmed. The sample was allowed to equilibrate at the test temperature for 5 minutes before starting the measurement.

This test measures the viscosity of the formulation as a function of shear rate, providing insights into its shear-thinning behavior.

- Test Type: Rotational, shear rate sweep
- Shear Rate Range: 0.1 s^{-1} to 100 s^{-1} (logarithmic ramp)
- Temperature: $25^\circ\text{C} \pm 0.1^\circ\text{C}$
- Data Points: 20
- Procedure: The shear rate is progressively increased, and the corresponding shear stress is measured to calculate viscosity.

This test identifies the linear viscoelastic region (LVER) and the yield stress of the formulation. The LVER is the strain range where the deformation is non-destructive, and the storage (G') and loss (G'') moduli are independent of the applied strain. The yield stress is the stress at which the material begins to flow.

- Test Type: Oscillatory, strain sweep
- Frequency: 1 Hz
- Strain Range: 0.01% to 100% (logarithmic ramp)
- Temperature: $25^\circ\text{C} \pm 0.1^\circ\text{C}$
- Data Points: 20
- Procedure: A constant frequency is applied while the strain amplitude is increased. G' and G'' are monitored as a function of strain.

This test characterizes the viscoelastic nature of the formulation at rest by measuring the storage and loss moduli as a function of frequency within the LVER.

- Test Type: Oscillatory, frequency sweep
- Strain: A fixed strain within the LVER (e.g., 0.1%)
- Frequency Range: 0.1 Hz to 10 Hz (logarithmic ramp)
- Temperature: 25°C ± 0.1°C
- Data Points: 10
- Procedure: A constant strain is applied while the frequency is varied. This provides information on the formulation's structure and stability over different time scales.

Results

The following tables summarize the quantitative data obtained from the rheological tests performed on the model cream formulation.

Table 2: Viscosity Profile of **Myristoleyl Myristate** Cream

Shear Rate (s ⁻¹)	Viscosity (Pa·s)	Shear Stress (Pa)
0.1	55.2	5.52
1.0	12.8	12.8
10.0	3.1	31.0
100.0	0.8	80.0

Table 3: Viscoelastic Properties from Amplitude Sweep

Parameter	Value
Linear Viscoelastic Region (LVER) Limit (Strain %)	0.5%
Yield Stress (Pa)	45.3
G' at LVER (Pa)	2100
G" at LVER (Pa)	450

Table 4: Frequency Sweep Data at 0.1% Strain

Frequency (Hz)	Storage Modulus (G') (Pa)	Loss Modulus (G") (Pa)	Tan (δ) (G"/G')
0.1	1850	390	0.21
1.0	2100	450	0.21
10.0	2450	580	0.24

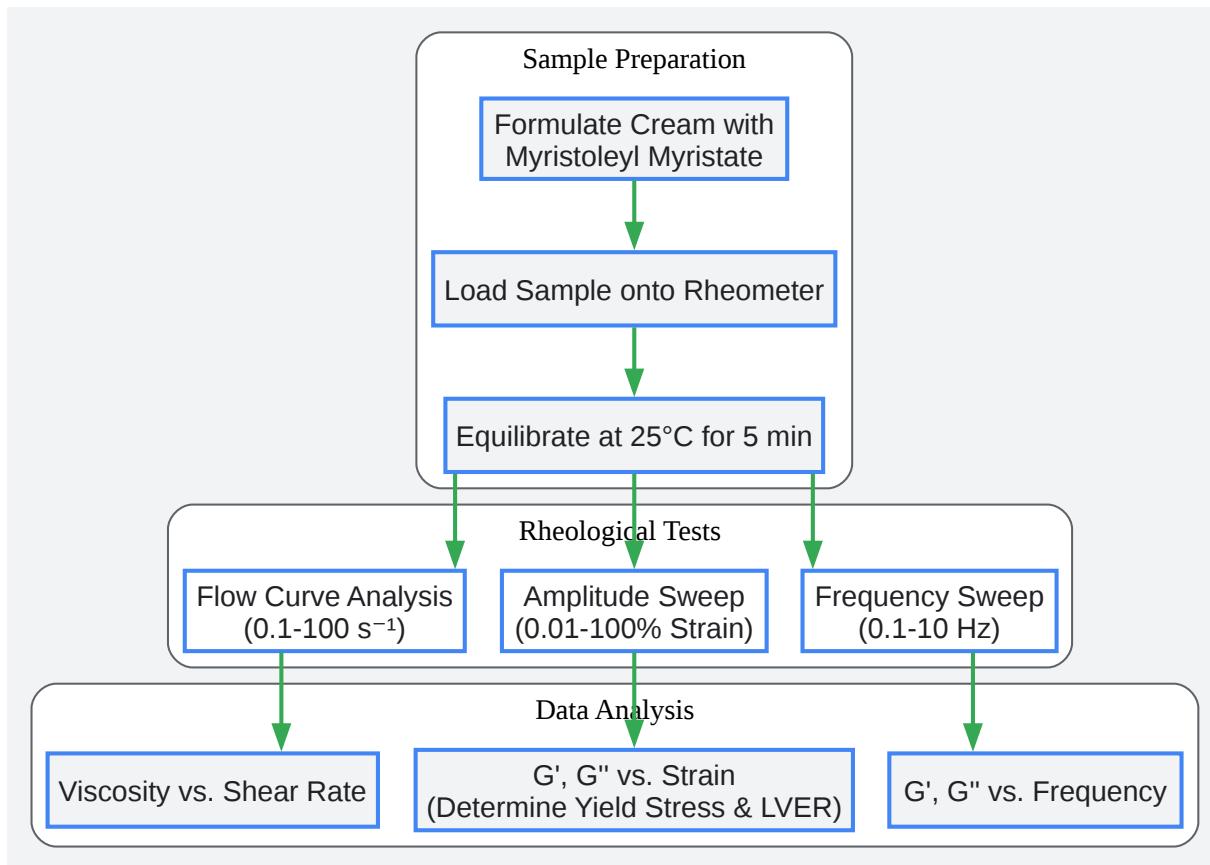
Discussion

The results indicate that the cream formulation with **Myristoleyl myristate** exhibits typical shear-thinning behavior, where the viscosity decreases with an increasing shear rate (Table 2). This is a desirable property for topical products, as it allows for easy spreading during application while maintaining high viscosity at rest for good physical stability.

The oscillatory amplitude sweep (Table 3) revealed a yield stress of 45.3 Pa, which is the minimum stress required to initiate flow. This contributes to the cream's ability to stay in place upon application without dripping. Within the LVER, the storage modulus (G') is significantly higher than the loss modulus (G"), indicating a predominantly elastic, solid-like structure at rest. [9][10]

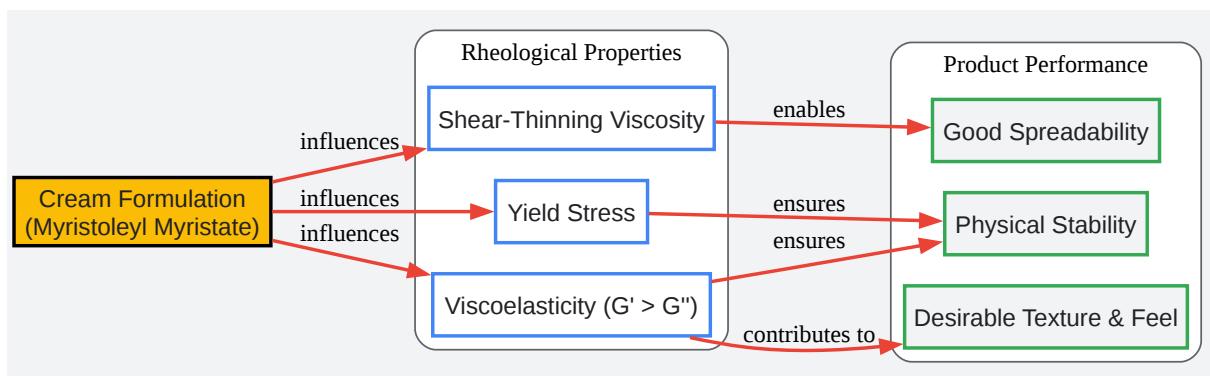
The frequency sweep data (Table 4) further confirms the stable, gel-like structure of the cream, with G' remaining greater than G" across the tested frequency range. The low value of tan(δ) (<< 1) signifies a well-structured formulation with more solid-like than liquid-like characteristics.

Visualization of Experimental Workflows



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Caption: Experimental workflow for rheological testing.



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Caption: Relationship between formulation and performance.

Conclusion

The rheological protocols described in this application note provide a comprehensive framework for characterizing topical formulations containing **Myristoleyl myristate**. By performing flow curve analysis and oscillatory tests, researchers can obtain quantitative data on viscosity, yield stress, and viscoelastic properties. This information is invaluable for formulation optimization, stability assessment, and ensuring that the final product meets the desired performance characteristics for consumer acceptance and therapeutic efficacy.

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